

Unveiling AM30619: A Comprehensive Technical Dossier

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Compound of Interest

Compound Name: 2-Amino-N-(2,4-dichloro-benzyl)-
N-methyl-acetamide

Cat. No.: B7874155

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For researchers and scientists at the forefront of drug discovery and development, a deep understanding of novel molecular entities is paramount. This guide provides an in-depth technical overview of AM30619, a compound of significant interest. We will delve into its core chemical properties, offering a foundational understanding for further investigation and application.

Part 1: Core Chemical Identity of AM30619

At the heart of any chemical entity lies its fundamental structure and molecular weight. These parameters are the bedrock upon which all further biological and chemical studies are built.

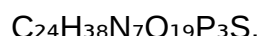
Molecular Structure

AM30619 is a complex organic molecule. Its systematic IUPAC (International Union of Pure and Applied Chemistry) name is 3-[2-[3-[[4-[[[5-(6-aminopurin-9-yl)-4-hydroxy-3-phosphonooxyoxolan-2-yl]methoxy-hydroxyphosphoryl]oxy-hydroxyphosphoryl]oxy-2-hydroxy-3,3-dimethylbutanoyl]amino]propanoylamino]ethylsulfanyl]-3-oxopropanoic acid.

This intricate name precisely describes the arrangement of its constituent atoms and functional groups. For a clearer understanding, the structure can be visualized as a multifaceted assembly comprising an adenine moiety linked to a phosphorylated ribose, which is further connected to a complex side chain containing amino acids, a dimethylbutanoyl group, and a thioether linkage.

Molecular Formula and Weight

The elemental composition of AM30619 is represented by its molecular formula:



Based on this formula, the molecular weight of AM30619 has been calculated to be 897.8 g/mol. This value is crucial for a variety of experimental procedures, including solution preparation, stoichiometric calculations, and analytical characterization.

Part 2: Physicochemical and Analytical Data

A comprehensive understanding of a compound's physicochemical properties is essential for its handling, formulation, and interpretation of experimental results. The following table summarizes key computed descriptors for AM30619.

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₈ N ₇ O ₁₉ P ₃ S	PubChem
Molecular Weight	897.8 g/mol	PubChem
IUPAC Name	3-[2-[3-[[4-[[[5-(6-aminopurin-9-yl)-4-hydroxy-3-phosphonooxyoxolan-2-yl]methoxy-hydroxyphosphoryl]oxy-hydroxyphosphoryl]oxy-2-hydroxy-3,3-dimethylbutanoyl]amino]propylamino]ethylsulfanyl]-3-oxopropanoic acid	PubChem
InChI Key	JIUHUSAJYRNNPE-UHFFFAOYSA-N	PubChem
SMILES	<chem>CC(C)(CO(O)O(O)OC[C@@H]1N2C=NC3=C(N=C(N=C32)N)O)O">C@HOP(=O)(O)O)C(C(=O)NCCC(=O)NCCSC(=O)CC(=O)O)O</chem>	PubChem

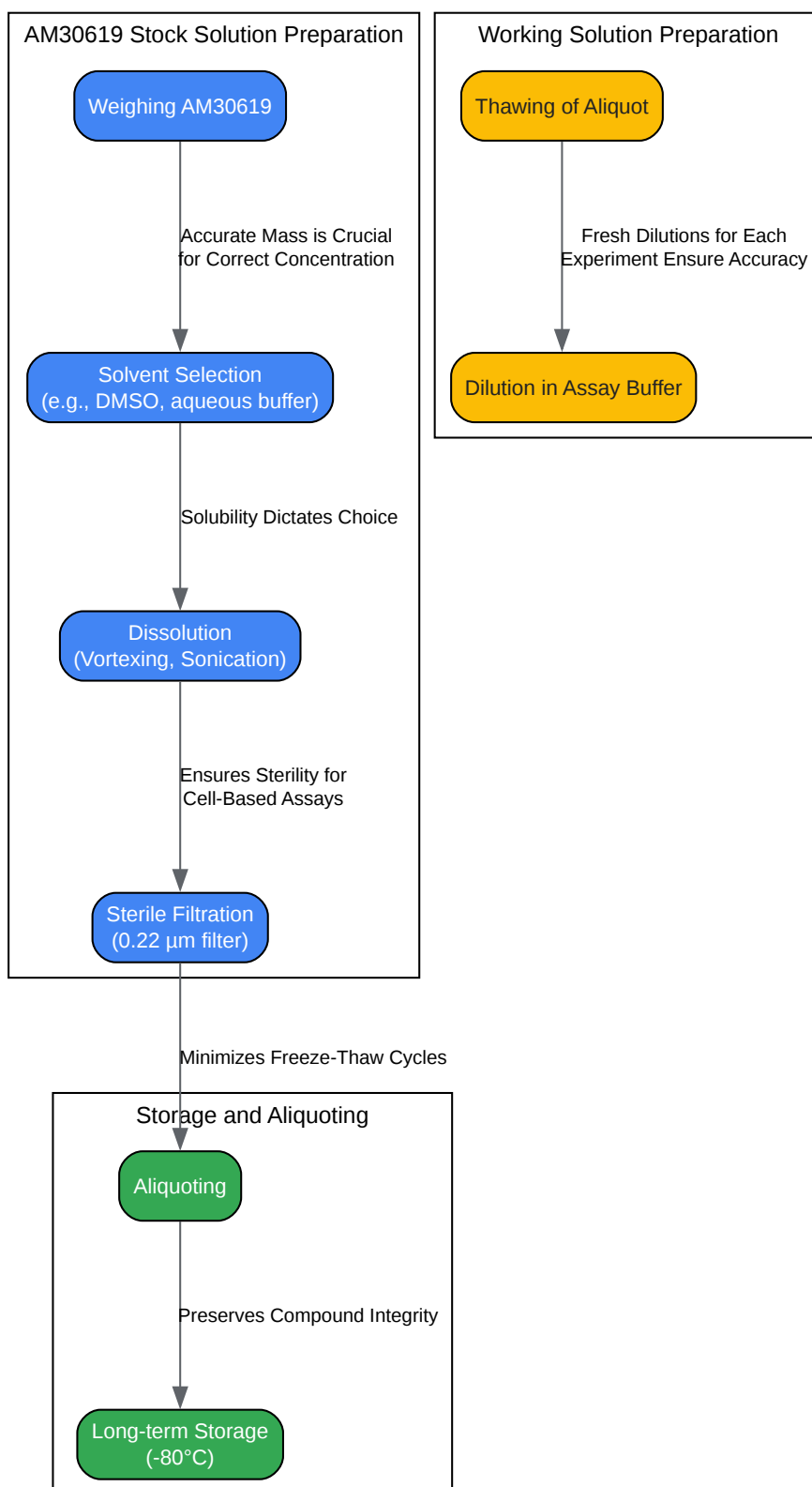
Part 3: Experimental and Methodological Considerations

The successful application of AM30619 in research necessitates robust and well-defined experimental protocols. While specific protocols will vary based on the experimental question, the fundamental principles of handling and characterization remain constant.

Workflow for Compound Handling and Preparation

The following diagram outlines a generalized workflow for the preparation of AM30619 for in vitro or in vivo studies. The causality behind each step is critical for ensuring the integrity and

activity of the compound.



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